

4-Amino-3-bromoisoquinoline CAS number and properties

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Compound of Interest

Compound Name: 4-Amino-3-bromoisoquinoline

Cat. No.: B112583

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4-Amino-3-bromoisoquinoline: A Technical Guide

CAS Number: 40073-37-8

This technical guide provides a comprehensive overview of **4-Amino-3-bromoisoquinoline**, a heterocyclic aromatic compound of interest to researchers and professionals in drug development and chemical synthesis. This document details its chemical properties, outlines a potential synthetic pathway, and discusses its prospective biological significance based on related compounds.

Chemical and Physical Properties

4-Amino-3-bromoisoquinoline, with the molecular formula $C_9H_7BrN_2$, possesses a molecular weight of 223.07 g/mol ^{[1][2]} While extensive experimental data is not readily available in the public domain, a combination of data from chemical suppliers and computational predictions provides insight into its characteristics.

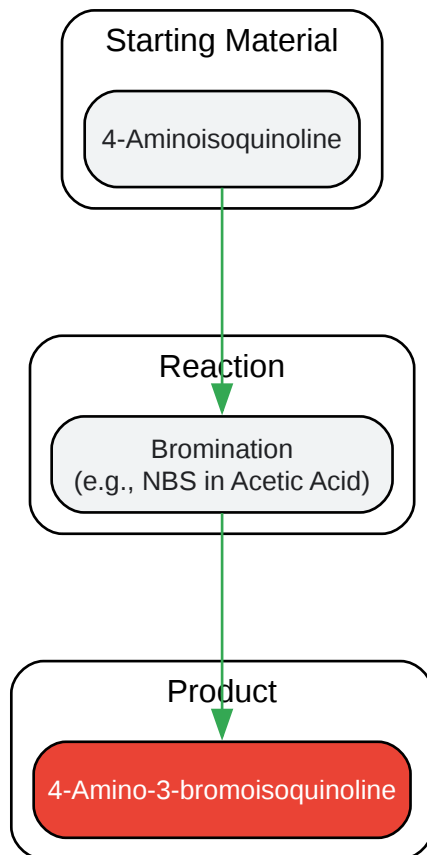
Property	Value	Source
CAS Number	40073-37-8	[1][2]
Molecular Formula	C ₉ H ₇ BrN ₂	[1][2]
Molecular Weight	223.07 g/mol	[1][2]
Boiling Point	397.8°C at 760 mmHg (Predicted)	[3]
Density	1.649 g/cm ³ (Predicted)	[3]
Flash Point	194.4°C (Predicted)	[3]
Refractive Index	1.732 (Predicted)	[3]
Storage Temperature	2-8°C	[4]
XLogP3-AA	2.4	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]
Topological Polar Surface Area	38.9 Å ²	[1]

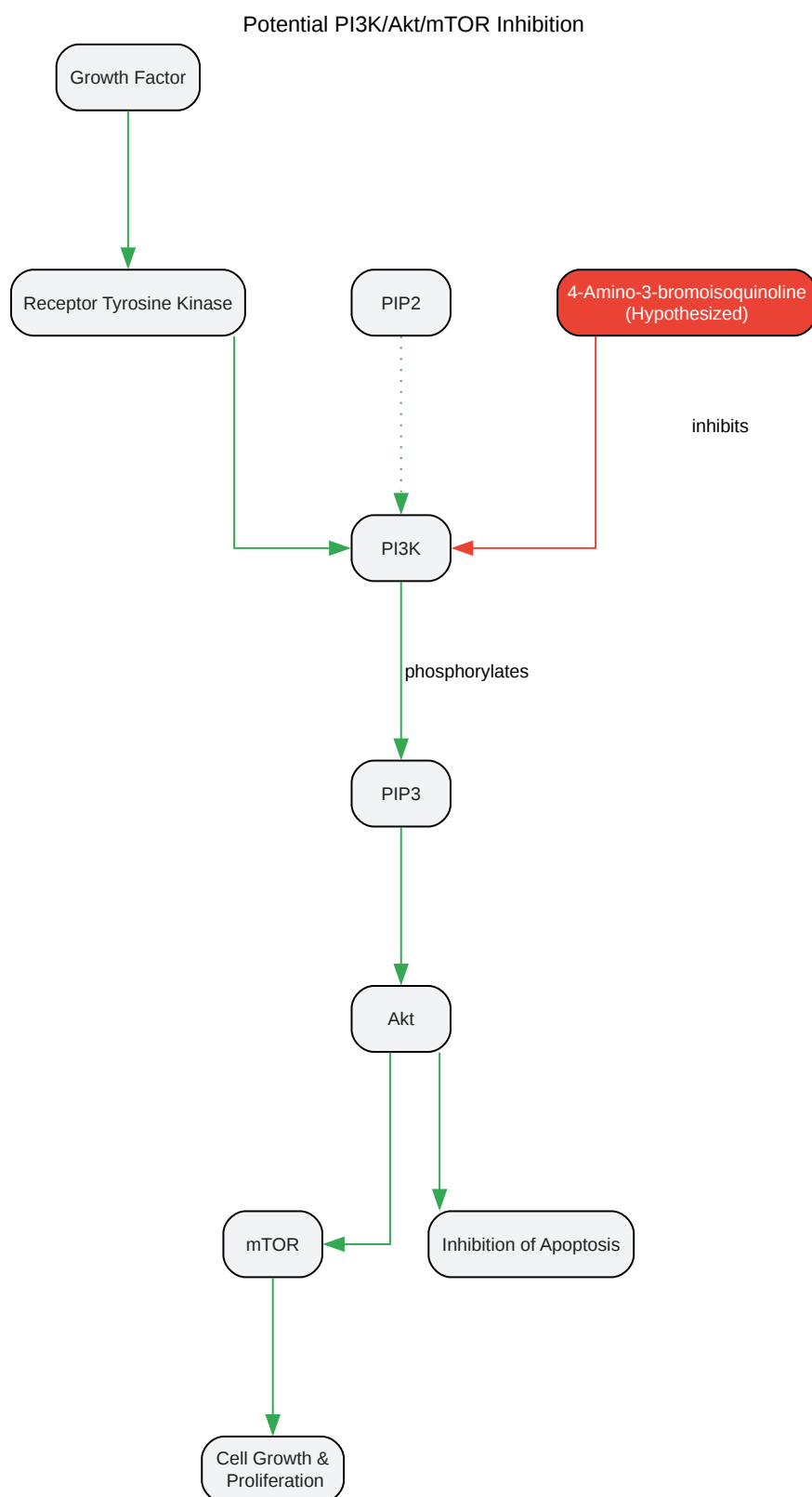
Synthesis

A detailed, experimentally validated protocol for the synthesis of **4-Amino-3-bromoisoquinoline** is not explicitly available in the reviewed literature. However, a plausible synthetic route can be devised based on established reactions for analogous isoquinoline derivatives. A potential two-step synthesis could involve the bromination of 4-aminoisoquinoline.

Proposed Synthetic Pathway

Proposed Synthetic Pathway





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References

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